

Technical Monograph: 2,4-Dibromo-8-nitroquinoline

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Compound of Interest

Compound Name: 2,4-Dibromo-8-nitroquinoline

Cat. No.: B12819415

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High-Value Scaffold for SNAr-Driven Pharmacophore Assembly[1]

Executive Summary & Chemical Identity[2][3]

2,4-Dibromo-8-nitroquinoline is an electron-deficient heterocyclic scaffold utilized primarily as a regioselective electrophile in the synthesis of bioactive quinoline derivatives. Its utility stems from the electronic interplay between the 8-nitro substituent and the 2,4-dibromo positions, which creates a distinct reactivity gradient for Nucleophilic Aromatic Substitution (SNAr).

While the 2,4-dichloro-8-nitroquinoline analogue is widely cataloged under CAS 885687-31-0, the dibromo variant is frequently synthesized as a transient intermediate or custom research chemical to leverage the superior leaving group ability of bromide in difficult substitutions.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data / Description
Chemical Name	2,4-Dibromo-8-nitroquinoline
Analog CAS (CI)	885687-31-0 (Refers to 2,4-Dichloro-8-nitroquinoline)
Molecular Formula	C9H4Br2N2O2
Molecular Weight	~331.95 g/mol
Appearance	Yellow to orange crystalline solid (Characteristic of nitro-quinolines)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in non-polar alkanes.
Primary Hazard	Skin/Eye Irritant, Potential Mutagen (Alkylating agent behavior).

Synthetic Architecture

To ensure high regiochemical fidelity, the "De Novo Assembly" route (Method A) is preferred over direct nitration of 2,4-dibromoquinoline, which often yields inseparable mixtures of 5-nitro and 8-nitro isomers.

Method A: Dehydrative Bromination (Recommended)

This protocol utilizes 8-nitro-4-hydroxy-2-quinolone (also known as 8-nitro-2,4-quinolinediol) as the fixed regiochemical precursor.

Reagents & Conditions:

- Precursor: 8-Nitro-4-hydroxy-2-quinolone
- Brominating Agent: Phosphorus Oxybromide (POBr₃)
- Solvent: Toluene or 1,2-Dichloroethane (DCE)
- Catalyst: DMF (Cat.)

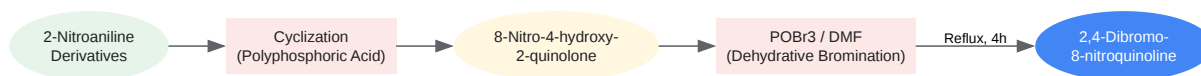
- Temp: 100–110 °C (Reflux)

Step-by-Step Protocol:

- Setup: In a dry round-bottom flask equipped with a condenser and drying tube (CaCl₂), suspend 8-nitro-4-hydroxy-2-quinolone (1.0 equiv) in anhydrous Toluene (10 V).
- Activation: Add POBr₃ (2.5 equiv) portion-wise to control exotherm. Add 2-3 drops of anhydrous DMF.
- Reaction: Heat the mixture to reflux (110 °C). The suspension should clear as the di-bromo species forms. Monitor by TLC (Eluent: 20% EtOAc/Hexanes).
 - Note: The 2-bromo position forms slower than the 4-bromo; ensure complete consumption of the intermediate monobromo species.
- Quench: Cool to 0 °C. Pour the reaction mixture slowly onto crushed ice/NaHCO₃ slurry. Caution: Violent hydrolysis of excess POBr₃ occurs.
- Isolation: Extract with DCM (3x). Wash combined organics with brine, dry over MgSO₄, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Acetonitrile or purify via flash column chromatography (Silica gel).

Visualization: Synthetic Pathway

The following diagram outlines the logical flow from the aniline precursor to the final scaffold.



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Figure 1: Directed synthesis ensuring the 8-nitro regiochemistry is locked prior to halogenation.

Reactivity & Functionalization: The SNAr Gradient[9]

The core value of **2,4-dibromo-8-nitroquinoline** lies in its differential electrophilicity.

- The C4 Position: Most reactive. The nitrogen atom of the quinoline ring exerts a para-like electron-withdrawing effect, making C4 highly susceptible to nucleophilic attack.[\[1\]](#)
- The C2 Position: Less reactive than C4, but activatable under higher temperatures or stronger basic conditions.
- The 8-Nitro Group: Strongly withdraws electron density from the benzene ring, which inductively activates both C2 and C4 (more so than in non-nitro quinolines), allowing for milder reaction conditions.

Validated Workflow: Regioselective Substitution

To synthesize a library of 2,4-disubstituted quinolines, researchers must exploit this gradient sequentially.

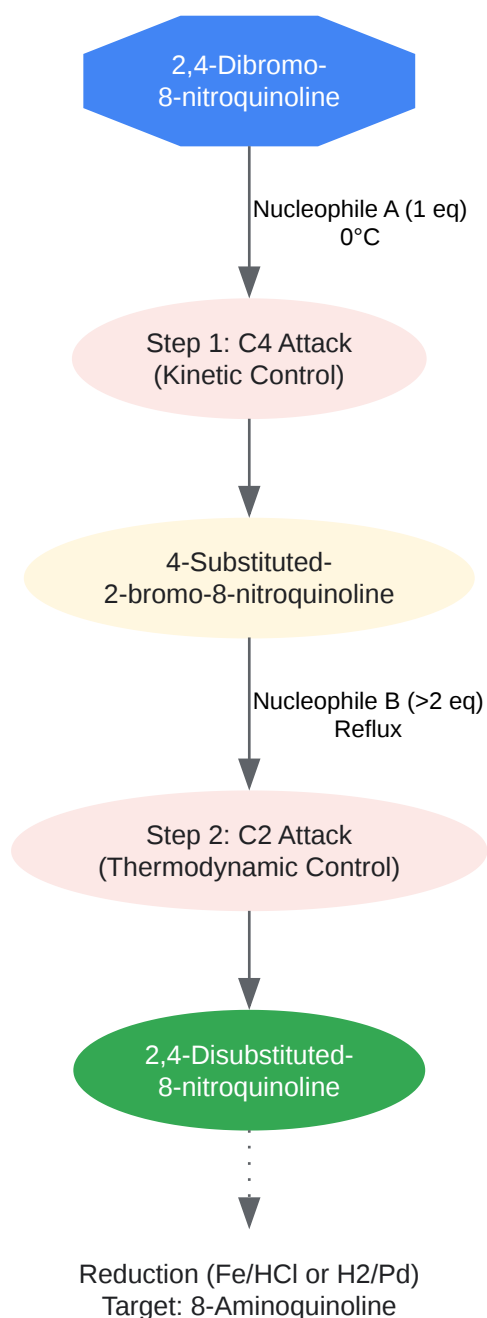
Step 1: C4-Substitution (Kinetic Control)

- Nucleophile: Amines (R-NH₂), Thiols (R-SH).
- Conditions: 0 °C to RT, THF or DCM, 1.0 equiv Base (TEA).
- Outcome: Exclusive formation of the 4-substituted-2-bromo-8-nitroquinoline.

Step 2: C2-Substitution (Thermodynamic/Forcing)

- Nucleophile: Second amine or alkoxide.
- Conditions: Reflux in Ethanol or DMF, excess nucleophile.
- Outcome: Displacement of the remaining C2-bromide.

Visualization: Reactivity Map



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Figure 2: Sequential functionalization logic exploiting the C4 > C2 electrophilicity gap.

Therapeutic Applications

The **2,4-dibromo-8-nitroquinoline** scaffold is a critical intermediate in the discovery of:

- Antikinetoplastid Agents: Derivatives of 8-nitroquinoline have shown potent activity against Leishmania and Trypanosoma species. The 8-nitro group is often bioactivated by nitroreductases (NTR) within the parasite, leading to cytotoxic radical species.
- Kinase Inhibitors: The quinoline core mimics the adenine ring of ATP. Substitution at C4 with solubilizing amines allows for interaction with the hinge region of kinases.
- Antimalarials: Reduction of the 8-nitro group to an 8-amino moiety provides access to Primaquine-like analogues, essential for targeting the liver stage of Plasmodium vivax.

References

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